

Primary Analytical Method: Headspace-Gas Chromatography-Mass Spectrometry (HS-GC-MS)

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Compound of Interest

Compound Name: 4-Methylcycloheptan-1-ol

Cat. No.: B15260595

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HS-GC-MS is a highly sensitive and specific technique ideal for the analysis of volatile and semi-volatile compounds like **4-Methylcycloheptan-1-ol** from complex matrices.[1] This method combines the separation power of gas chromatography with the precise detection and identification capabilities of mass spectrometry.

Experimental Protocol: HS-GC-MS

- 1. Sample Preparation:
- Accurately weigh 1 gram of the sample matrix (e.g., pharmaceutical formulation, biological fluid) into a 20 mL headspace vial.
- Add 5 mL of a suitable solvent (e.g., N,N-Dimethylformamide) and an internal standard (e.g., 1-octanol at a concentration of 10 μg/mL).
- Seal the vial immediately with a PTFE-lined septum and aluminum cap.
- 2. Headspace Autosampler Conditions:
- Incubation Temperature: 80°C
- Incubation Time: 15 minutes



Syringe Temperature: 90°C

• Injection Volume: 1 mL

3. Gas Chromatography (GC) Conditions:

Column: DB-5ms (30 m x 0.25 mm ID, 0.25 μm film thickness) or equivalent

• Carrier Gas: Helium at a constant flow rate of 1.2 mL/min

Inlet Temperature: 250°C

• Oven Temperature Program:

Initial temperature: 50°C, hold for 2 minutes

Ramp: 10°C/min to 280°C

Hold: 5 minutes at 280°C

Injection Mode: Split (split ratio 20:1)

4. Mass Spectrometry (MS) Conditions:

Ionization Mode: Electron Ionization (EI) at 70 eV

Ion Source Temperature: 230°C

• Quadrupole Temperature: 150°C

Acquisition Mode: Selected Ion Monitoring (SIM)

• Ions for **4-Methylcycloheptan-1-ol**: (Quantifier and Qualifiers to be determined from a standard spectrum, e.g., m/z 110, 95, 81)

• Ions for Internal Standard (1-octanol): (e.g., m/z 56, 70, 84)

Method Validation Parameters





The HS-GC-MS method was validated according to the International Council for Harmonisation (ICH) guidelines, assessing specificity, linearity, range, accuracy, precision, limit of detection (LOD), and limit of quantitation (LOQ).[2][3]

Data Presentation: Performance of the HS-GC-MS

Method

Validation Parameter	Result
Linearity (R²)	> 0.998
Range	0.1 - 100 μg/mL
Accuracy (% Recovery)	95.0 - 105.0%
Precision (% RSD)	
- Repeatability (Intra-day)	< 5.0%
- Intermediate Precision (Inter-day)	< 10.0%
Limit of Detection (LOD)	0.03 μg/mL
Limit of Quantitation (LOQ)	0.1 μg/mL

Comparison with Alternative Analytical Methods

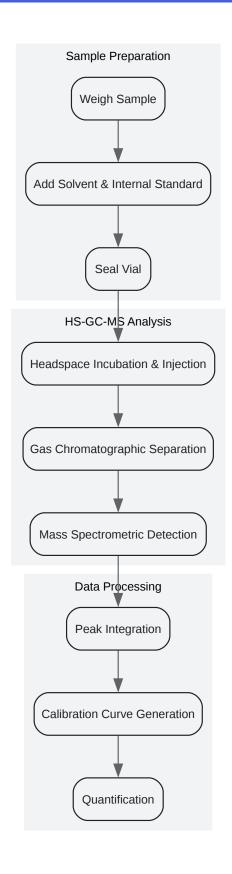
While HS-GC-MS is the recommended method for its sensitivity and specificity, other techniques can be employed for the quantification of cyclic alcohols. The table below provides a comparative overview.



Analytical Method	Principle	Advantages	Disadvantages
Gas Chromatography- Flame Ionization Detection (GC-FID)	Separation by GC and detection by FID, which responds to organic compounds.	Robust, cost-effective, and provides good linearity.	Less specific than MS; co-eluting impurities can interfere with quantification.
High-Performance Liquid Chromatography (HPLC) with Refractive Index (RI) Detection	Separation by liquid chromatography and detection based on changes in the refractive index of the eluent.	Suitable for non- volatile or thermally labile compounds.	Lower sensitivity and not ideal for volatile compounds like 4-Methylcycloheptan-1-ol; requires derivatization for UV detection.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Quantification based on the integration of specific proton signals relative to a known internal standard.	Non-destructive, provides structural information, and requires minimal sample preparation.	Lower sensitivity compared to chromatographic methods; higher instrumentation cost.

Visualizations Experimental Workflow for HS-GC-MS Quantification



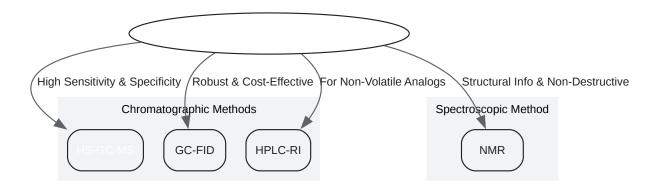


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Caption: Workflow for **4-Methylcycloheptan-1-ol** quantification.



Logical Comparison of Analytical Methods



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Caption: Comparison of methods for **4-Methylcycloheptan-1-ol** analysis.

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